

Prudent Disposal of ICL-SIRT078: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: ICL-SIRT078

Cat. No.: B15552927

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For immediate release: Researchers and laboratory personnel handling **ICL-SIRT078** are advised to follow stringent disposal protocols in accordance with institutional and regulatory guidelines. While a specific Safety Data Sheet (SDS) with detailed disposal instructions for **ICL-SIRT078** is not publicly available, general best practices for the disposal of research-grade chemical compounds of this nature should be strictly adhered to. The following guide provides essential information based on the known properties of the compound and standard laboratory safety procedures.

ICL-SIRT078 is identified as a highly selective, substrate-competitive SIRT2 inhibitor.^[1] Due to its bioactive nature, improper disposal could pose risks to the environment. All personnel must consult their institution's Environmental Health and Safety (EHS) department for specific guidance and approved disposal routes.

Chemical and Physical Properties

A summary of the known characteristics of **ICL-SIRT078** is provided below to inform handling and disposal decisions.

| Property | Value |
|------------------|-------------------------------|
| CAS Number | 1060430-64-9[1] |
| Chemical Formula | C28H26N4O2S[1] |
| Molecular Weight | 482.60 g/mol [1] |
| Appearance | Not specified (Assumed solid) |
| Solubility | Not specified |

Standard Disposal Protocol for Research-Grade Bioactive Compounds

The following step-by-step procedure outlines the recommended operational plan for the disposal of **ICL-SIRT078** and its associated waste.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **ICL-SIRT078**.

2. Waste Segregation:

- Solid Waste:** Collect any unused or expired **ICL-SIRT078** powder, contaminated personal protective equipment (e.g., gloves, weigh boats, wipes), and any other solid materials that have come into contact with the compound. Place these materials in a clearly labeled, sealed, and puncture-resistant hazardous waste container.
- Liquid Waste:** Solutions containing **ICL-SIRT078** should be collected in a designated, sealed, and properly labeled hazardous waste container. Do not mix with other solvent waste streams unless explicitly permitted by your institution's EHS guidelines.
- Sharps Waste:** Any needles, syringes, or other sharps contaminated with **ICL-SIRT078** must be disposed of in a designated sharps container.

3. Labeling:

- All waste containers must be clearly labeled with the words "Hazardous Waste," the full chemical name "**ICL-SIRT078**," the CAS number "1060430-64-9," and the approximate concentration and quantity of the waste.

4. Storage:

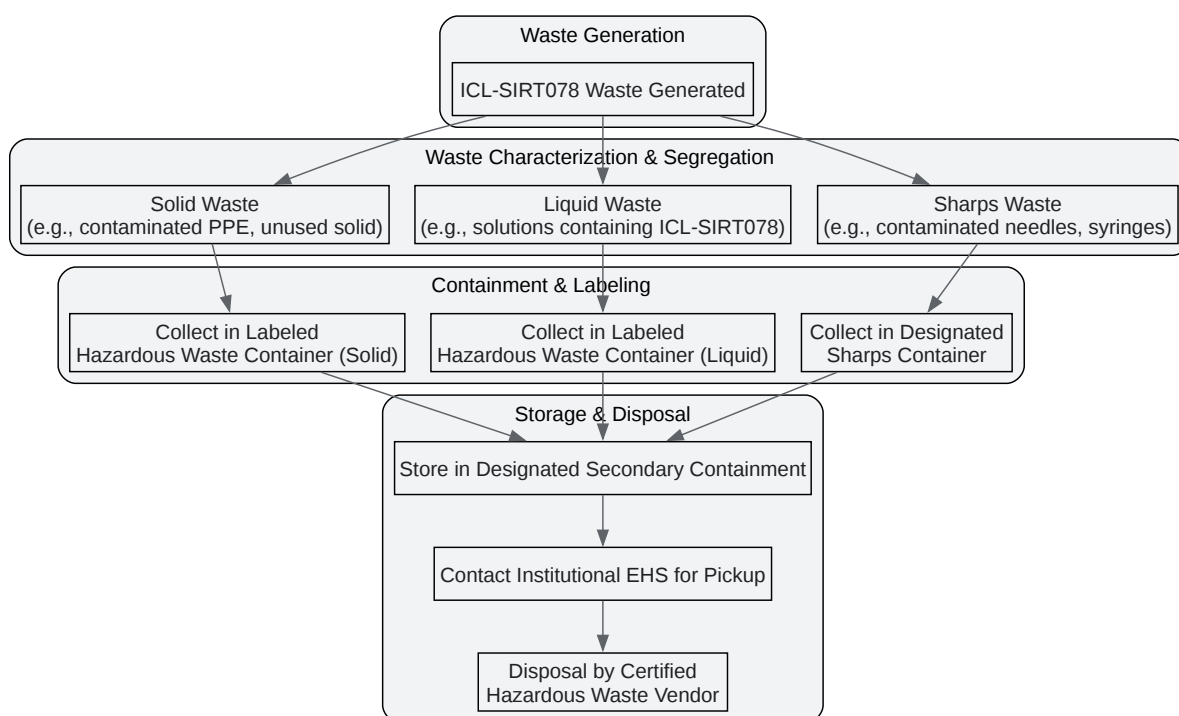
- Store hazardous waste containers in a designated, secure, and well-ventilated secondary containment area, away from incompatible materials, while awaiting pickup.

5. Disposal:

- Arrange for the disposal of the hazardous waste through your institution's EHS department. All disposal must be conducted by a licensed and certified hazardous waste management company in compliance with local, state, and federal regulations. Do not dispose of **ICL-SIRT078** down the drain or in regular trash.

Experimental Workflow: Disposal Decision Pathway

The following diagram illustrates the logical steps for the proper disposal of **ICL-SIRT078**.



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ICL-SIRT078 Disposal Workflow

This information is intended as a general guide. Always prioritize the specific protocols and requirements of your institution's Environmental Health and Safety department.

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References

- 1. medkoo.com [medkoo.com]
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